

Precision Synthesis and Characterization of Chiral Amino Hexynoic Acids

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Compound of Interest

Compound Name: *Fmoc-(R)-3-Amino-5-hexynoic acid*

CAS No.: 332064-94-5

Cat. No.: B1336532

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Content Type: Technical Whitepaper / Operational Guide Audience: Synthetic Organic Chemists, Process Chemists, and Drug Discovery Scientists

Executive Summary & Strategic Imperative

Chiral amino hexynoic acids, particularly (S)-2-amino-5-hexynoic acid (L-Homopropargylglycine, HPG) and (S)-2-amino-4-hexynoic acid, represent high-value pharmacophores in modern drug development. Their terminal alkyne moiety serves as a bio-orthogonal handle for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), enabling precise bioconjugation, while their structural similarity to methionine and lysine allows for seamless integration into peptidomimetics.

This guide moves beyond textbook theory to present a field-validated, scalable synthetic strategy. While enzymatic resolution and chiral pool manipulations (e.g., from glutamic acid) exist, they often suffer from poor atom economy or difficult separations. Consequently, this protocol prioritizes Asymmetric Alkylation of Ni(II)-Glycine Schiff Bases—a methodology offering superior enantiomeric excess (>98% ee), scalability, and ligand recyclability.

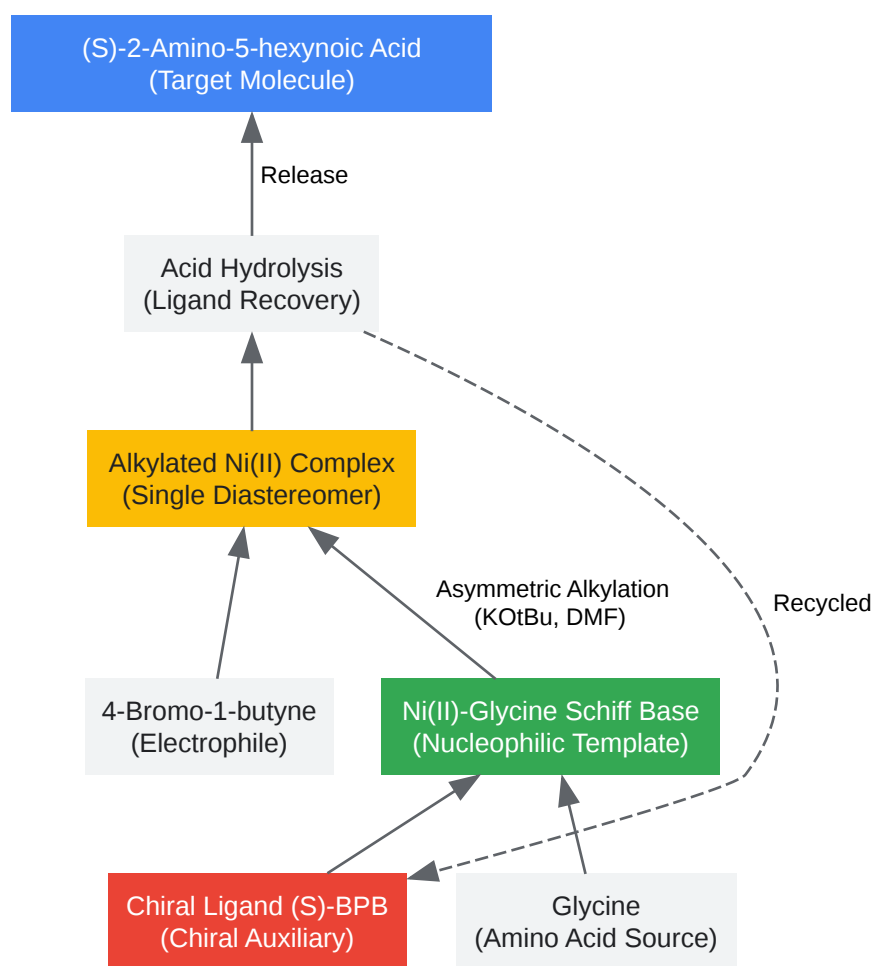
Strategic Retrosynthesis & Pathway Selection

To ensure high optical purity and operational simplicity, we utilize a modular assembly strategy.

Pathway Comparison

Parameter	Route A: Ni(II) Complex Alkylation	Route B: Schöllkopf Bis- Lactim Ether	Route C: Enzymatic Resolution
Chirality Source	Recyclable Chiral Ligand	Stoichiometric Auxiliary (Valine)	Enzyme Specificity
Scalability	High (>100g demonstrated)	Moderate	High (but dilute)
d.r. / e.e.	> 98:2	> 95:5	Variable
Atom Economy	Excellent (Ligand recovered)	Moderate	Low (50% yield max for kinetic res.)
Recommendation	Primary Protocol	Secondary/Academic	Niche

Visualizing the Core Logic



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Figure 1: Retrosynthetic disconnection showing the modular assembly via the Ni(II) platform.

Detailed Experimental Protocol

Primary Method: Asymmetric Alkylation of Ni(II) Complexes

This protocol utilizes the nickel(II) complex derived from glycine and (S)-2-[N-(N-benzylpropyl)amino]benzophenone (BPB).^[1] The rigidity of the complex ensures that the electrophile approaches from the face opposite the shielding chiral auxiliary.

Phase 1: Preparation of the Ni(II)-Glycine Nucleophile

Note: Commercially available as Ni-Gly-BPB, but synthesis is cost-effective.

- Reagents: Glycine (5 equiv), (S)-BPB (1 equiv), $\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ (2 equiv), KOH (8 equiv) in MeOH.
- Procedure: Reflux the mixture under nitrogen for 2 hours. The solution turns deep red.
- Workup: Pour into water/acetic acid. The red solid precipitates. Filter and dry.
- Checkpoint: ^1H NMR should show a characteristic singlet for the glycine -protons around 3.6-3.8 ppm.

Phase 2: Asymmetric Alkylation (The Critical Step)

Target: (S)-2-amino-5-hexynoic acid precursor.

- Setup: Flame-dry a 500 mL round-bottom flask. Purge with Argon.
- Solvent: Anhydrous DMF (Dimethylformamide). Why? Polar aprotic solvents stabilize the enolate intermediate.
- Reactants:
 - Ni(II)-Gly-BPB Complex (10.0 g, 20 mmol).
 - 4-Bromo-1-butyne (3.2 g, 24 mmol, 1.2 equiv). Note: Ensure the alkyne proton is not deprotonated; 4-bromo-1-butyne is generally safe with mild bases, but maintain temperature control.
 - Base: Powdered KOH (5 equiv) or TBD (Triazabicyclodecene) for milder conditions.
- Execution:
 - Dissolve complex in DMF. Cool to 0°C .
 - Add base.^{[2][3]} The solution color may shift (deep red/orange).
 - Add alkyl halide dropwise.
 - Stir at 0°C for 30 min, then warm to Room Temperature (25°C).

- Monitor: TLC (SiO₂, CHCl₃/Acetone 5:1). Starting material (R_f ~0.4) disappears; Product (R_f ~0.6) appears.[3][4]
- Quench: Pour into ice water (500 mL). The alkylated complex precipitates as a red solid.
- Purification: Filtration is usually sufficient. If necessary, flash chromatography (DCM/Acetone).

Phase 3: Hydrolysis and Product Isolation

- Disassembly: Suspend the alkylated complex in MeOH/3N HCl (1:1 v/v). Heat to 70°C.
 - Mechanism:[3][5][6] The acidic conditions hydrolyze the imine bond, releasing the free amino acid and the chiral ligand as the benzophenone derivative.
- Color Change: The deep red color fades to green (Ni salts) and then clear/yellowish.
- Separation:
 - Evaporate MeOH.
 - Extract the aqueous layer with CHCl₃. The Chiral Ligand (BPB) partitions into the organic layer (Save for recycling!).
 - The Amino Acid remains in the aqueous layer.
- Purification:
 - Load the aqueous phase onto an Ion Exchange Column (Dowex 50W-X8, H⁺ form).
 - Wash with water (removes Ni salts).
 - Elute amino acid with 2M NH₄OH.
 - Lyophilize to obtain (S)-2-amino-5-hexynoic acid as a white powder.

Characterization & Quality Control

Trustworthiness in synthesis is defined by rigorous characterization. The following data confirms the structure and purity of (S)-2-amino-5-hexynoic acid.

Spectroscopic Data Matrix

Technique	Parameter	Expected Value / Observation
1H NMR (D2O, 400 MHz)	-CH	3.75 (t, J = 6.2 Hz, 1H)
-CH2	1.95 - 2.10 (m, 2H)	
-CH2	2.30 (td, J = 7.0, 2.5 Hz, 2H)	
Alkyne-H	2.38 (t, J = 2.5 Hz, 1H)	
13C NMR (D2O, 100 MHz)	Carbonyl	174.5 ppm
-Carbon	54.2 ppm	
Alkyne Carbons	83.5, 71.2 ppm	
Specific Rotation		+25.0° (c=1, H2O) [Value varies by salt form]
Mass Spec	ESI-MS	[M+H]+ = 128.07

Enantiomeric Purity Determination (Marfey's Method)

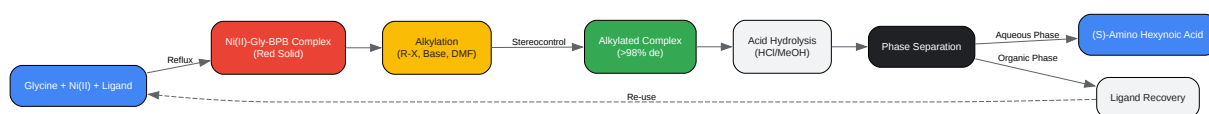
To validate the "S" configuration and quantify ee:

- Derivatization: React 1 mg of product with FDAA (Marfey's Reagent) in 1M NaHCO₃ at 40°C for 1 hour.
- Analysis: HPLC (C18 Column).
 - Mobile Phase: H₂O/MeCN with 0.1% TFA.

- Logic: The L-DAA derivative elutes before the D-DAA derivative (typically).
- Acceptance Criteria: >99% L-isomer area integration.

Process Visualization

The following diagram illustrates the flow of the Ni(II) synthetic cycle, emphasizing the critical recycling loop that makes this process economically viable.



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Figure 2: The Ni(II) catalytic cycle demonstrating ligand recyclability and product isolation.

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